

Surface energy analysis of substrates coated with different silatranes

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Compound of Interest

Compound Name: 3-(2,8,9-Trioxa-5-aza-1-silabicyclo[3.3.3]undecane-1-yl)-1-propanamine

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Surface Energy of Silatrane-Coated Substrates: A Comparative Guide

The surface energy of a substrate is a critical parameter in numerous scientific and industrial applications, influencing phenomena such as wetting, adhesion, and biocompatibility. For researchers in drug development and material science, tailoring the surface properties of substrates is often a prerequisite for successful experimentation. Silatranes, a class of organosilicon compounds, offer a versatile platform for surface modification due to their unique chemical stability and reactivity. This guide provides a comparative analysis of the surface energy of substrates coated with different silatranes, supported by experimental data and detailed methodologies.

Comparative Analysis of Surface Wettability

The wettability of a surface, which is directly related to its surface energy, can be effectively assessed by measuring the contact angle of a liquid, typically water. A higher water contact angle indicates a more hydrophobic surface with lower surface energy, while a lower contact angle suggests a more hydrophilic surface with higher surface energy.

Recent studies have explored the impact of different functional groups attached to the silatrane cage on the resulting surface properties. The data presented below is derived from a study by

Chen et al. (2025), which investigated the surface modification of silicon wafers using various mercaptopropylsilatrane (MPS) derivatives and compared them to the commonly used mercaptopropyltrimethoxysilane (MPTMS).

Table 1: Water Contact Angles on Silicon Wafers Coated with Different Silanes and Silatranes

Coating Type	Chemical Name	Water Contact Angle (°)
Uncoated	Oxygen Plasma and Ethanol Cleaned Silicon Wafer	25.1 ± 3.3
Silane	Mercaptopropyltrimethoxysilane (MPTMS)	56.4 ± 2.1
Silatrane	Mercaptopropylsilatrane (H-MPS)	56.4 ± 2.1
Silatrane Derivative	Acetyl-protected Mercaptopropylsilatrane (Ac-MPS)	65.3 ± 2.2
Silatrane Derivative	Boc-protected Mercaptopropylsilatrane (Boc-MPS)	69.4 ± 4.2
Silatrane Derivative	Trityl-protected Mercaptopropylsilatrane (Trityl-MPS)	94.6 ± 4.5

The data clearly demonstrates that the functional group capping the mercapto moiety of the silatrane has a significant impact on the surface hydrophobicity. The bulky and nonpolar trityl group leads to the most hydrophobic surface, as evidenced by the highest water contact angle.

Experimental Protocols

To ensure reproducibility and accuracy in surface energy analysis, it is imperative to follow well-defined experimental protocols. The following sections detail the methodologies for substrate preparation and contact angle measurement, based on established techniques in the field.

Substrate Preparation: Silicon Wafers

- **Cleaning:** Silicon wafers are first subjected to cleaning with an oxygen plasma cleaner to remove organic contaminants.
- **Sonication:** The wafers are then sonicated in ethanol for a specified duration to further ensure a clean and pristine surface.
- **Drying:** Finally, the cleaned wafers are dried under a stream of nitrogen gas before the coating process.

Coating Procedure

- **Solution Preparation:** Solutions of the respective silane or silatrane are prepared in a suitable organic solvent (e.g., ethanol, toluene) at a specific concentration.
- **Immersion:** The cleaned and dried silicon wafers are immersed in the silane/silatrane solution for a defined period to allow for the formation of a self-assembled monolayer.
- **Rinsing:** After immersion, the coated wafers are thoroughly rinsed with the same solvent to remove any unbound molecules.
- **Curing:** The coated substrates are then cured, typically by baking in an oven at a specific temperature and duration, to promote the covalent bonding of the silane/silatrane layer to the substrate.

Contact Angle Measurement and Surface Energy Calculation

1. Sessile Drop Method:

The static contact angle of deionized water on the coated substrates is measured using a contact angle goniometer. A small droplet of water (typically 2-5 μL) is gently deposited on the surface, and the angle formed between the liquid-solid interface and the liquid-vapor interface is measured.

2. Surface Free Energy Calculation (Owens-Wendt-Rabel-Kaelble - OWRK Method):

To obtain the total surface free energy (SFE) and its polar and dispersive components, contact angle measurements are performed with at least two different liquids with known surface tension components (e.g., water and diiodomethane). The OWRK method is then applied using the following equation^{[1][2][3][4][5]}:

$$\gamma_L(1 + \cos\theta) / 2(\gamma_{Ld})^{0.5} = (\gamma_{Sp})^{0.5} * (\gamma_{Lp} / \gamma_{Ld})^{0.5} + (\gamma_{Sd})^{0.5}$$

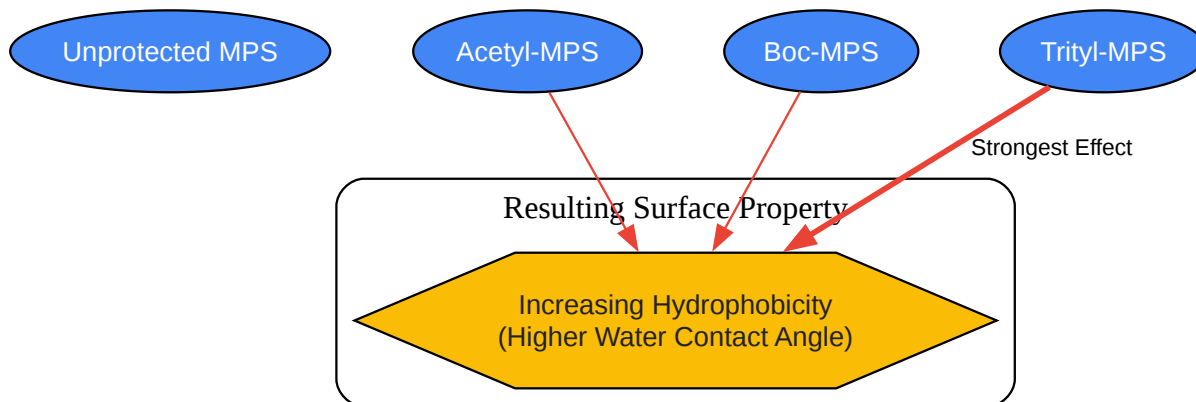
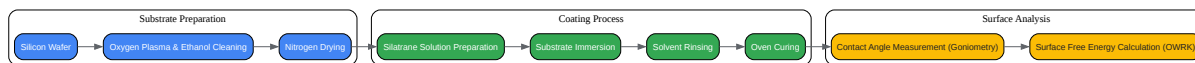
Where:

- γ_L is the total surface tension of the liquid.
- γ_{Ld} and γ_{Lp} are the dispersive and polar components of the liquid's surface tension, respectively.
- γ_{Sd} and γ_{Sp} are the dispersive and polar components of the solid's surface free energy, respectively.
- θ is the contact angle of the liquid on the solid surface.

By plotting $\gamma_L(1 + \cos\theta) / 2(\gamma_{Ld})^{0.5}$ against $(\gamma_{Lp} / \gamma_{Ld})^{0.5}$ for the different liquids, a linear relationship is obtained. The slope of the line is $(\gamma_{Sp})^{0.5}$ and the y-intercept is $(\gamma_{Sd})^{0.5}$, from which the polar and dispersive components of the surface free energy can be calculated. The total surface free energy is the sum of these two components ($\gamma_S = \gamma_{Sd} + \gamma_{Sp}$).

Visualizing the Workflow and Relationships

To better illustrate the experimental process and the observed relationships, the following diagrams are provided.



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